

Chlorambucil-d8-1 CAS number and supplier information

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Technical Guide: Chlorambucil-d8

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on Chlorambucil-d8, a deuterated analog of the alkylating agent Chlorambucil. This guide is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds for quantitative analysis.

Core Compound Information

CAS Number: 2748247-26-7[1][2]

Synonyms: 4-[bis(2-chloroethyl)amino-d8]-benzenebutanoic acid, Chlorambucil-d8 [bis(2-

chloroethyl-d4)]

Chlorambucil-d8 is the deuterium-labeled form of Chlorambucil and is primarily intended for use as an internal standard in quantitative analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[1] The inclusion of deuterium atoms results in a higher mass-to-charge ratio, allowing for its differentiation from the unlabeled Chlorambucil in mass spectrometric analysis.

Quantitative Data



The following table summarizes the key quantitative data for Chlorambucil-d8, compiled from various supplier and database information. Please note that specific values may vary slightly between different batches and suppliers. For precise, lot-specific data, it is recommended to consult the Certificate of Analysis (CoA) from the respective supplier.

| Parameter | Value | Source |
|-------------------|---|--------|
| CAS Number | 2748247-26-7 | [1][2] |
| Molecular Formula | C14H11D8Cl2NO2 | [1][3] |
| Molecular Weight | 312.26 g/mol | [3][4] |
| Exact Mass | 311.1295 | [2] |
| Purity | ≥99% deuterated forms (d1-d8) | [1] |
| Appearance | White to yellow solid | [5] |
| Solubility | Slightly soluble in Chloroform and Methanol | [1] |

Supplier Information

A number of chemical suppliers provide Chlorambucil-d8 for research purposes. The following table lists some of the known suppliers. It is advisable to contact the suppliers directly for current availability, pricing, and technical documentation.

| Supplier | Website |
|-----------------|---|
| Cayman Chemical | [www.caymanchem.com](https ofINVALID- LINK) |
| LGC Standards | [www.lgcstandards.com](https ofINVALID-LINK) |
| MedChemExpress | [www.medchemexpress.com](https of INVALID-LINK) |
| Veeprho | [www.veeprho.com](https ofINVALID-LINK) |



Experimental Protocols

Application: Internal Standard for the Quantification of Chlorambucil in Biological Matrices by LC-MS/MS.

This protocol outlines a general procedure for the use of Chlorambucil-d8 as an internal standard for the accurate quantification of Chlorambucil in plasma samples. This method is adapted from established bioanalytical techniques for similar small molecules.[6][7]

- 1. Preparation of Standard Solutions:
- Chlorambucil Stock Solution (1 mg/mL): Accurately weigh and dissolve Chlorambucil in a suitable solvent such as ethanol.
- Chlorambucil-d8 Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve Chlorambucil-d8 in the same solvent as the analyte stock solution.
- Working Standard Solutions: Prepare a series of working standard solutions of Chlorambucil
 by serial dilution of the stock solution with the appropriate solvent to create calibration
 standards.
- Internal Standard Working Solution: Dilute the Chlorambucil-d8 stock solution to a fixed concentration (e.g., 100 ng/mL) with the same solvent.
- 2. Sample Preparation (Protein Precipitation):
- To 100 μ L of plasma sample (or calibrator/quality control sample), add a fixed volume of the Internal Standard Working Solution (e.g., 10 μ L of 100 ng/mL Chlorambucil-d8).
- Add a protein precipitation agent, such as acetonitrile (typically 3 volumes of the plasma volume).
- Vortex the mixture vigorously for at least 30 seconds to ensure complete protein precipitation.
- Centrifuge the samples at a high speed (e.g., 10,000 x g) for 10 minutes to pellet the precipitated proteins.



- Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.
- 3. LC-MS/MS Instrumentation and Conditions:
- Liquid Chromatography (LC) System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
 - Column: A C18 reverse-phase column is commonly used.
 - Mobile Phase: A gradient elution with a mixture of an aqueous solution (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is typical.
 - Flow Rate: Dependent on the column dimensions, typically in the range of 0.2-0.6 mL/min.
 - Injection Volume: Typically 5-10 μL.
- Mass Spectrometry (MS) System: A triple quadrupole mass spectrometer is ideal for quantitative analysis using Multiple Reaction Monitoring (MRM).
 - Ionization Source: Electrospray Ionization (ESI) in positive ion mode is often suitable for Chlorambucil.
 - MRM Transitions:
 - Chlorambucil: Monitor the transition from the precursor ion (m/z of protonated Chlorambucil) to a specific product ion.
 - Chlorambucil-d8 (IS): Monitor the transition from the precursor ion (m/z of protonated Chlorambucil-d8) to a specific product ion. The exact m/z values will need to be determined and optimized on the specific instrument.

4. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
- Determine the concentration of Chlorambucil in the unknown samples by interpolating their peak area ratios from the calibration curve.



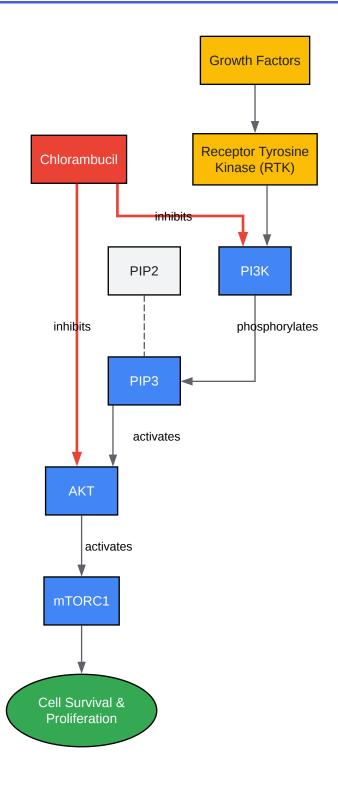
Signaling Pathways

Chlorambucil, the non-deuterated parent compound of Chlorambucil-d8, is known to exert its cytotoxic effects by inducing DNA damage, which in turn activates cellular stress response pathways leading to apoptosis. The two key signaling pathways implicated in Chlorambucil's mechanism of action are the PI3K/AKT/mTOR pathway and the p53-mediated apoptotic pathway.

PI3K/AKT/mTOR Signaling Pathway

The PI3K/AKT/mTOR pathway is a crucial signaling cascade that regulates cell survival, proliferation, and growth.[8][9] In many cancers, this pathway is aberrantly activated, promoting cell survival and resistance to chemotherapy. Chlorambucil has been shown to inhibit this pathway, contributing to its pro-apoptotic effects.





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Caption: PI3K/AKT/mTOR pathway and the inhibitory effect of Chlorambucil.

p53-Mediated Apoptotic Pathway

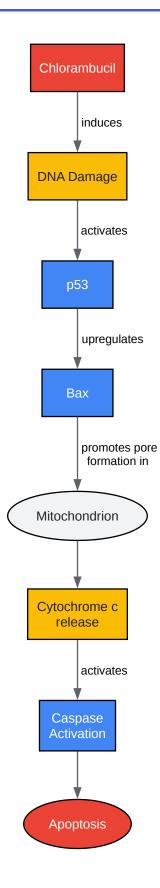






The tumor suppressor protein p53 plays a central role in initiating apoptosis in response to cellular stress, such as DNA damage induced by alkylating agents like Chlorambucil.[10] Activation of p53 leads to the transcription of pro-apoptotic genes, ultimately resulting in programmed cell death.





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